

physical properties of 1-methylcyclobutan-1-ol

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Compound of Interest

Compound Name: 1-methylcyclobutan-1-ol

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An In-depth Technical Guide to the Physical Properties of **1-methylcyclobutan-1-ol**

Introduction

1-methylcyclobutan-1-ol is a saturated cyclic alcohol with the molecular formula $C_5H_{10}O$.^{[1][2]} Its structure features a four-membered cyclobutane ring, with a methyl group and a hydroxyl group attached to the same carbon atom.^[1] This unique arrangement makes it a tertiary alcohol and a subject of interest in various chemical research and industrial applications.^{[2][3]} ^[4] It serves as a building block in the synthesis of more complex organic molecules, including pharmaceuticals and agrochemicals, and is also utilized as a solvent in organic reactions.^[1] The compound is typically a colorless liquid with a distinct odor.^[2]

Physical and Chemical Properties

The physical and chemical characteristics of **1-methylcyclobutan-1-ol** are summarized below. These properties are influenced by its molecular structure, particularly the presence of the hydroxyl group which allows for hydrogen bonding.^[2]

Property	Value	Reference
Molecular Formula	C ₅ H ₁₀ O	[1][5][6]
Molecular Weight	86.13 g/mol	[1][7]
CAS Number	20117-47-9	[1][5][6]
Appearance	Colorless liquid	[2][8]
Boiling Point	111.3 - 120 °C	[5][6][8]
Density	0.902 - 0.997 g/cm ³	[5][6][8]
Flash Point	33.7 °C	[5]
Refractive Index	1.482	[5]
Vapor Pressure	11.9 mmHg at 25°C	[5]
Solubility	Limited solubility in water; soluble in organic solvents.[2]	[2]
pKa	15.38 ± 0.20 (Predicted)	[8]

Experimental Protocols

Synthesis of 1-methylcyclobutan-1-ol

A common method for the synthesis of **1-methylcyclobutan-1-ol** is the Grignard reaction, starting from cyclobutanone and methylmagnesium bromide.[9]

Procedure:[9]

- A solution of cyclobutanone (5 g, 71.3 mmol) in diethyl ether (400 mL) is cooled to 0°C in an ice bath.
- To this solution, 3M methylmagnesium bromide in diethyl ether (47.6 mL, 143 mmol) is added dropwise.
- The resulting mixture is stirred for 3 hours at 0°C.

- The reaction mixture is then poured over cooled 1N HCl.
- The product is extracted twice with diethyl ether.
- The combined ether extracts are dried over sodium sulfate (Na_2SO_4), filtered, and concentrated to yield **1-methylcyclobutan-1-ol** as a colorless oil.

Determination of Physical Properties

The following are general experimental protocols that can be used to determine the physical properties of **1-methylcyclobutan-1-ol**.

a) Boiling Point Determination: The boiling point can be determined using a simple distillation apparatus. The liquid is heated, and the temperature at which the vapor pressure equals the atmospheric pressure is recorded as the boiling point.

b) Density Measurement: A pycnometer or a hydrometer can be used to determine the density of the liquid. The mass of a known volume of the substance is measured, and the density is calculated by dividing the mass by the volume.

c) Refractive Index Measurement: An Abbe refractometer is typically used to measure the refractive index. A few drops of the sample are placed on the prism, and the refractive index is read directly from the instrument.

d) Solubility Test:[\[3\]](#)[\[10\]](#)

- Place 2.0 mL of water in a small test tube.
- Add **1-methylcyclobutan-1-ol** dropwise, shaking the mixture after each drop.
- Observe the number of drops required for the alcohol to no longer dissolve, indicating its solubility limit.
- Repeat the procedure with an organic solvent like ethanol or acetone to observe its solubility.

e) Classification as a Tertiary Alcohol (Lucas Test):[\[3\]](#)[\[4\]](#)[\[11\]](#) As a tertiary alcohol, **1-methylcyclobutan-1-ol** is expected to react rapidly with the Lucas reagent (concentrated HCl and ZnCl_2).

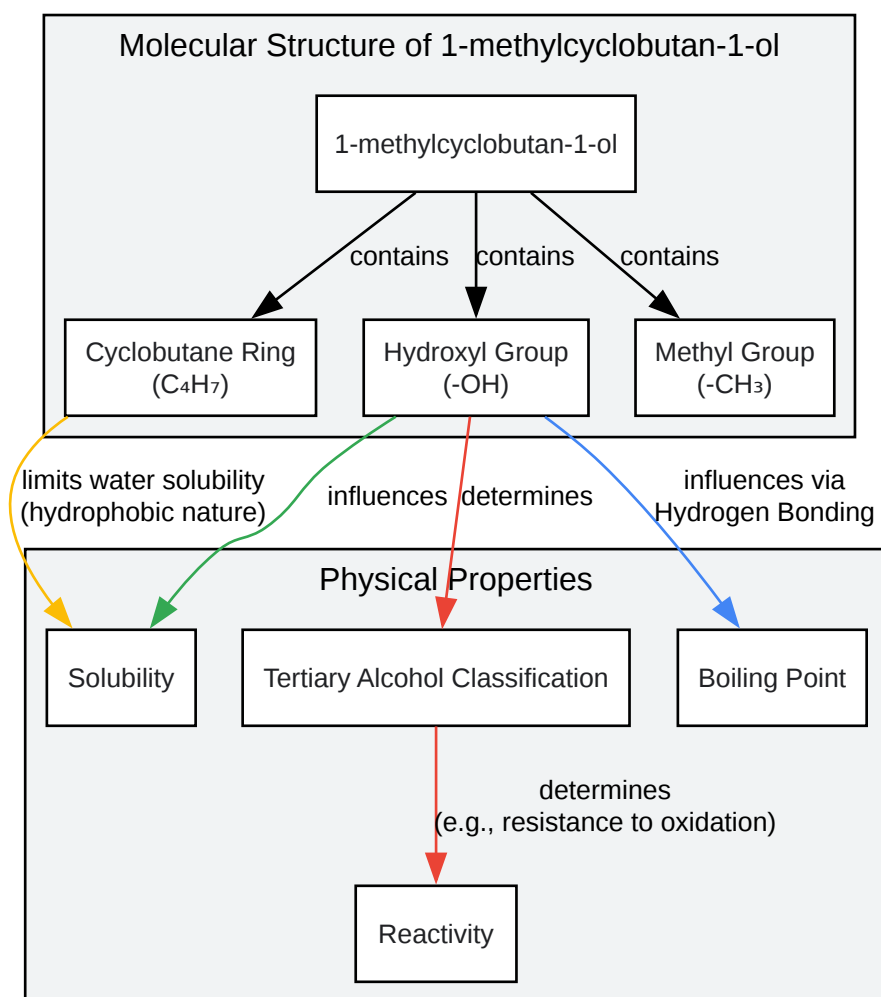
- Place 1 mL of the Lucas reagent in a test tube.
- Add 4-5 drops of **1-methylcyclobutan-1-ol**.
- Shake the tube and observe the reaction.
- A tertiary alcohol will react almost immediately, forming an insoluble alkyl chloride, which results in a cloudy mixture or a distinct second layer.^{[4][11]}

f) Oxidation Test (Chromic Acid Test):^{[4][11][12]} Tertiary alcohols are resistant to oxidation under mild conditions.

- Place 1 mL of acetone and 5 drops of **1-methylcyclobutan-1-ol** in a test tube.
- Add 1-2 drops of the chromic acid solution (Jones reagent).
- Observe any color change.
- A primary or secondary alcohol would be oxidized, causing the orange color of the Cr^{6+} to change to a blue-green color of Cr^{3+} .^[11] For a tertiary alcohol like **1-methylcyclobutan-1-ol**, no reaction and no color change are expected.^[4]

Molecular Structure and Property Relationships

The physical properties of **1-methylcyclobutan-1-ol** are directly related to its molecular structure. The following diagram illustrates these relationships.



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Caption: Relationship between the molecular structure of **1-methylcyclobutan-1-ol** and its physical properties.

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